

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Chloro-5-iodotoluene

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Compound of Interest

Compound Name: 2-Chloro-5-iodotoluene

Cat. No.: B057329

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For Immediate Implementation: This document provides critical safety and logistical protocols for the handling and disposal of **2-Chloro-5-iodotoluene**, tailored for research scientists and drug development professionals. Adherence to these guidelines is essential for ensuring laboratory safety and procedural integrity.

Essential Safety and Personal Protective Equipment (PPE)

When handling **2-Chloro-5-iodotoluene**, a comprehensive approach to personal protection is mandatory to mitigate risks of skin, eye, and respiratory irritation.^{[1][2]} The following personal protective equipment (PPE) is required:

- **Respiratory Protection:** A dust mask of type N95 (US) or equivalent is recommended to prevent inhalation of dust or aerosols.^[1] For activities with a higher potential for generating aerosols or vapors, a NIOSH-approved full-face or half-mask air-purifying respirator with organic vapor cartridges should be used.^{[2][3]}
- **Eye and Face Protection:** Chemical safety goggles or a face shield are necessary to protect against splashes and sprays.^{[1][4]} Standard safety glasses are not sufficient.
- **Skin and Body Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) are crucial to prevent skin contact.^{[3][4][5]} A lab coat or chemical-resistant apron should be worn to protect the body.^{[4][5]} For extensive handling, chemical-resistant coveralls may be necessary.^[3]

- Hand Protection: Always wear chemical-resistant gloves.[\[3\]](#)[\[4\]](#) If gloves become contaminated, they must be removed and replaced immediately.
- Foot Protection: Closed-toe shoes are a minimum requirement in any laboratory setting. For situations with a higher risk of spills, chemical-resistant boots are recommended.[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

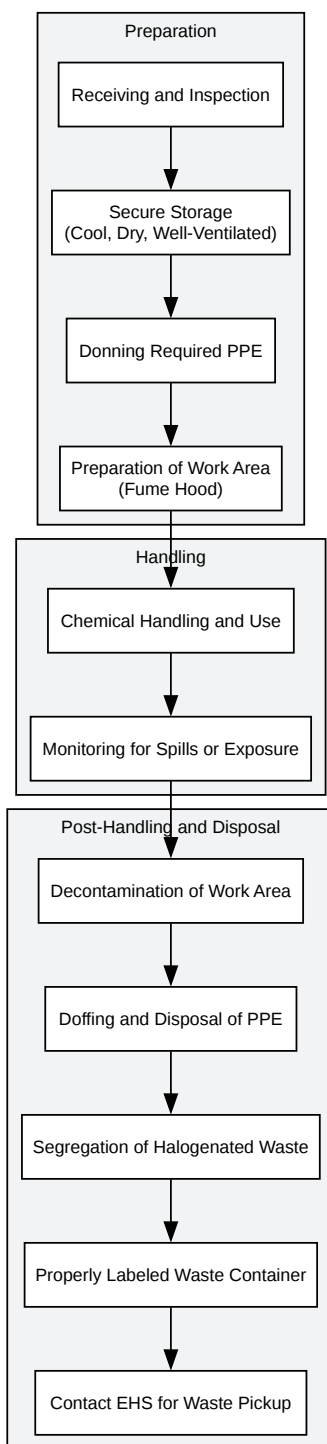
For quick reference, the following table summarizes the key quantitative data for **2-Chloro-5-iodotoluene**.

Property	Value	Source
Molecular Formula	C ₇ H ₆ ClI	[6]
Molecular Weight	252.48 g/mol	[1] [6]
Appearance	Colorless to Red to Green clear liquid	
Purity	>98.0% (GC)	
Density	1.81 g/mL at 25 °C	[1]
Boiling Point	239 °C	[1]
Flash Point	110 °C (230 °F) - closed cup	[1]
Refractive Index	n _{20/D} 1.624	[1]

Experimental Workflow and Handling Protocol

The following diagram outlines the standard operational workflow for the safe handling of **2-Chloro-5-iodotoluene**, from initial receipt to final disposal.

Safe Handling Workflow for 2-Chloro-5-iodotoluene



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Caption: Safe handling workflow for **2-Chloro-5-iodotoluene**.

Detailed Operational and Disposal Plan

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **2-Chloro-5-iodotoluene** in a cool, dry, and well-ventilated area away from incompatible materials.^[2] The storage class is 11 - Combustible Solids.^[1]

Handling:

- Preparation: Before handling, ensure you are wearing all the required PPE as outlined above. Prepare your work area in a chemical fume hood to minimize inhalation exposure.^[2]^[5]
- Procedure:
 - Handle **2-Chloro-5-iodotoluene** with care, avoiding contact with skin, eyes, and clothing.^[2]
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[2]
 - Use only in a well-ventilated area or outdoors.^[2]
 - Wash hands and any exposed skin thoroughly after handling.^[2]
- Spill Response:
 - In case of a small spill, absorb the material with an inert absorbent such as sand or vermiculite.^[5]
 - Collect the absorbed material in a sealed, properly labeled container for hazardous waste disposal.^[5]
 - For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.

Disposal Plan: The disposal of **2-Chloro-5-iodotoluene** must be handled as hazardous chemical waste.[5]

- Segregation: This compound is a halogenated organic waste and must be segregated from non-halogenated organic waste, aqueous waste, and solid waste to prevent dangerous reactions.[5]
- Container: Use a designated, leak-proof, and chemically compatible container specifically for halogenated organic liquid waste.[5]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Chloro-5-iodotoluene**".[5]
- Storage of Waste: Store the waste container in a designated satellite accumulation area within the laboratory. Keep the container closed at all times, except when adding waste, and do not overfill.[5]
- Pickup: Once the container is full or the experiments are complete, contact your institution's EHS department to arrange for a waste pickup. Complete all required waste pickup forms as instructed by your EHS department.[5]

By adhering to these safety protocols and operational plans, you can significantly minimize the risks associated with handling **2-Chloro-5-iodotoluene** and ensure a safe and compliant laboratory environment.

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